

Methacycline hydrochloride pharmacokinetics

half-life 14 hours

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

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Drug Profile & Pharmacokinetics Summary

Methacycline hydrochloride is a broad-spectrum, semisynthetic tetracycline antibiotic [1] [2]. The table below summarizes its core properties and available pharmacokinetic data.

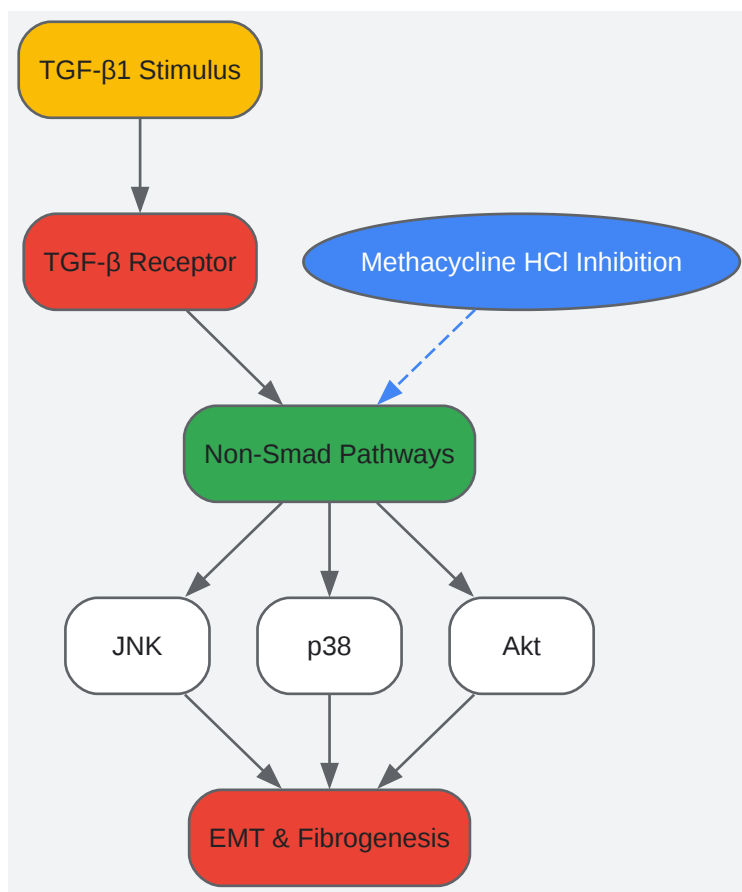
Table 1: Methacycline Hydrochloride Profile and Pharmacokinetic Data

Aspect	Details
Molecular Formula	$C_{22}H_{23}ClN_2O_8$ [2]
Molecular Weight	478.9 g/mol [2]
Mechanism of Action	Bacteriostatic; binds to the 30S ribosomal subunit, inhibiting protein synthesis. [1] [3]
Primary Indications	Respiratory tract, urinary tract, and skin infections caused by susceptible bacteria. [1]
Half-Life (Animal Data)	Approximately 12-18 hours in rodents. [4]

Aspect	Details
Excretion	Primarily renal (40-60% unchanged) and biliary (20-30%). [4]

Experimental Protocols & Mechanistic Insights

Beyond its antibacterial use, recent research explores Methacycline's role in inhibiting TGF- β 1-induced Epithelial-to-Mesenchymal Transition (EMT), relevant to fibrotic diseases [4]. The following diagram outlines this signaling pathway and Methacycline's inhibitory role.



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Diagram 1. Methacycline inhibits TGF- β 1-induced EMT by blocking non-Smad signaling pathways.

Table 2: Key Experimental Protocols for EMT Inhibition

Assay Type	Protocol Summary	Key Findings
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| **In Vitro: EMT Phenotype Analysis** [4] | - **Cell Line:** A549 human alveolar epithelial cells.

- **Treatment:** TGF- β 1 (5 ng/mL) + Methacycline (1–20 μ M) for 48 hours.
- **Analysis:** Immunofluorescence staining for E-cadherin and fibronectin. | Methacycline (20 μ M) restored E-cadherin expression to 80% of baseline and reduced fibronectin by 60%. | | **In Vitro: Phosphorylation Profiling** [4] | - **Cell Line:** A549 cells.
- **Treatment:** TGF- β 1 (5 ng/mL) + Methacycline (10 μ M) for 30 mins.
- **Analysis:** Western blot with phospho-specific antibodies for JNK, p38, and Akt. | Complete inhibition of TGF- β 1-induced phosphorylation of JNK, p38, and Akt. | | **In Vivo: Bleomycin-Induced Pulmonary Fibrosis** [4] | - **Model:** C57BL/6 mice with intratracheal bleomycin (2 U/kg).
- **Treatment:** Methacycline (100 mg/kg/day) via intraperitoneal injection from day 10 post-bleomycin for 7 days.
- **Analysis:** Histology and mRNA analysis of lung tissue on day 17. | Improved survival, reduced collagen deposition, and downregulated mRNA expression of fibrotic markers (Snail1, collagen I). |

Key Takeaways for Researchers

- **Pharmacokinetics Note:** The available half-life data is from preclinical rodent studies [4]. Confirmation with human data is needed for clinical development purposes.
- **Dual Mechanisms:** Methacycline has a well-established bacteriostatic mechanism and a promising, distinct mechanism for inhibiting fibrogenesis by targeting non-Smad pathways [3] [4].
- **Research Versatility:** The provided experimental protocols offer a robust framework for validating its antifibrotic efficacy in both cellular and animal models [4].

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References

1. What is Methacycline Hydrochloride used for? [synapse.patsnap.com]
2. Methacycline Hydrochloride | Drug Information, Uses, Side ... [pharmacompass.com]

3. What is the mechanism of Methacycline Hydrochloride? [synapse.patsnap.com]

4. | semisynthetic antibiotic... | InvivoChem Methacycline hydrochloride [invivochem.com]

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